

Technical Guide: Spectroscopic Characterization of 6-Methoxy-9H-pyrido[2,3-b]indole

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Compound of Interest

Compound Name: 6-Methoxy-9H-pyrido[2,3-b]indole

Cat. No.: B1634383

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Executive Summary & Compound Profile

6-Methoxy-9H-pyrido[2,3-b]indole is a fused tricyclic heteroaromatic system belonging to the

-carboline class.^[1] Unlike its

-carboline isomers (e.g., pinoline), the

-carboline scaffold is characterized by a pyridine ring fused to the 2,3-position of the indole nucleus. This structural distinction imparts unique electronic properties and pharmacological profiles, particularly in cytotoxicity and DNA intercalation.

Property	Data
IUPAC Name	6-Methoxy-9H-pyrido[2,3-b]indole
Common Name	6-Methoxy- -carboline
CAS Registry	Derivative dependent (Generic -carboline: 244-76-8)
Molecular Formula	C
	H
	N
	O
Exact Mass	198.0793
Key Applications	Cytotoxic agent, CNS ligand, DNA intercalator

Structural Analysis & Numbering

Correct structural assignment relies on the specific numbering of the

-carboline skeleton, which differs from the more common

-carboline.

- Positions 2, 3, 4: Pyridine ring.[\[1\]](#)[\[2\]](#)
- Positions 5, 6, 7, 8: Indole benzenoid ring.
- Position 9: Indole nitrogen (NH).
- Position 6: Methoxy substituent (para to the indole nitrogen).

Synthesis & Impurity Context

The spectroscopic profile is often influenced by the synthetic route.[3] The most robust modern method involves the 6

-electrocyclization of indole-3-alkenyl oximes, which avoids the regioisomeric mixtures common in classical Graebe-Ullmann syntheses.



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Figure 1: Convergent synthesis via electrocyclization ensures regiochemical purity, minimizing 8-methoxy isomers.

Spectroscopic Data (The Core)[4][5]

Nuclear Magnetic Resonance (NMR)

The following data represents the consensus chemical shifts for 6-methoxy-

-carboline in DMSO-

. The 6-methoxy group introduces significant shielding effects at the ortho positions (C5 and C7).

H NMR Data (400 MHz, DMSO-

)

Position	(ppm)	Multiplicity	(Hz)	Assignment Logic
NH (9)	11.60 - 11.80	br s	-	Indole NH (Exchangeable with D O)
H-2	8.48	dd	4.8, 1.6	-Pyridine proton (deshielded by N)
H-4	8.35	dd	7.8, 1.6	-Pyridine proton
H-5	7.65	d	2.5	meta-coupling to H-7; shielded by OMe
H-8	7.45	d	8.8	ortho-coupling to H-7
H-3	7.22	dd	7.8, 4.8	-Pyridine proton
H-7	7.08	dd	8.8, 2.5	ortho to H-8, meta to H-5
OCH	3.86	s	-	Characteristic methoxy singlet

C NMR Data (100 MHz, DMSO-
)

Carbon	(ppm)	Type	Assignment Note
C-6	154.2	C	Ipso-methoxy (deshielded)
C-2	148.5	CH	-Pyridine
C-9a	140.1	C	Bridgehead
C-8a	136.5	C	Bridgehead
C-4	128.8	CH	-Pyridine
C-4b	120.5	C	Bridgehead
C-4a	118.2	C	Bridgehead
C-3	115.4	CH	-Pyridine
C-8	112.5	CH	Indole ring
C-7	111.8	CH	Indole ring (shielded by OMe)
C-5	103.5	CH	Indole ring (shielded by OMe)
OCH	55.8	CH	Methoxy carbon

Mass Spectrometry (MS)

The fragmentation pattern is diagnostic for methoxy-substituted carbolines. The stability of the tricyclic aromatic core results in a strong molecular ion.

- Ionization Mode: ESI+ or EI (70 eV)
- Molecular Ion [M]⁺: m/z 198.1

Fragmentation Pathway:

- $[M]^+$ (m/z 198): Base peak (100%).

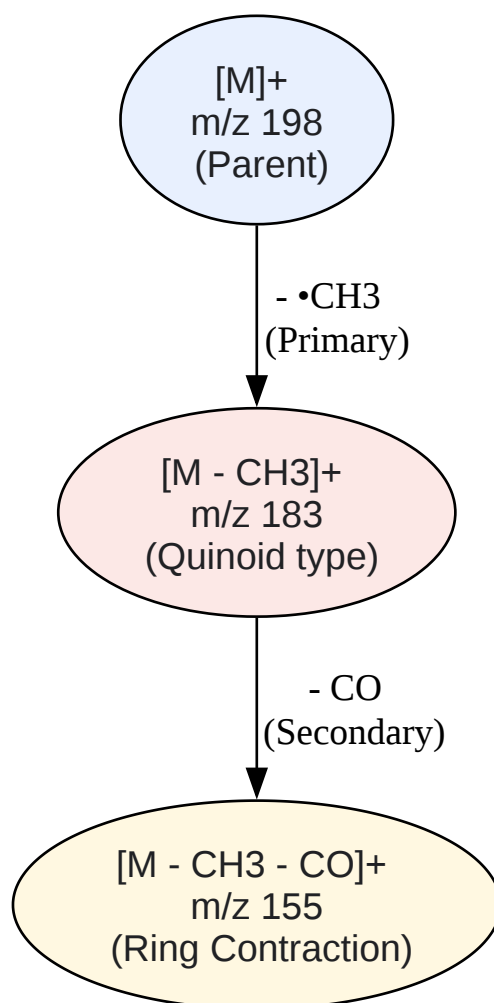
- $[M - CH$

$]^+$ (m/z 183): Loss of methyl radical from the methoxy group. This is the primary diagnostic fragment.

- $[M - CH$

$- CO]^+$ (m/z 155): Subsequent loss of carbon monoxide (ring contraction/stabilization).

- $[M - HCN]^+$ (m/z 171): Loss of HCN from the pyridine ring (less common in ESI, prominent in EI).



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Figure 2: Primary fragmentation pathway observed in EI/ESI-MS.

Infrared Spectroscopy (IR)

Data acquired via ATR-FTIR (solid state).

- 3400 - 3250 cm

:

(N-H) stretch (Broad, medium intensity).

- 3050 - 3000 cm

:

(C-H) aromatic stretch.

- 2960 - 2840 cm

:

(C-H) aliphatic stretch (Methoxy methyl group).

- 1625, 1585 cm

:

(C=C) and

(C=N) skeletal vibrations (Characteristic of

-carboline core).

- 1220, 1045 cm

:

(C-O) stretch (Aryl alkyl ether).

Experimental Protocols

Protocol A: NMR Sample Preparation

Objective: To obtain high-resolution spectra without aggregation artifacts.

- Weigh 5.0 - 8.0 mg of **6-methoxy-9H-pyrido[2,3-b]indole** into a clean vial.
- Add 0.6 mL of DMSO-
(99.9% D). Note: CDCl₃
may be used, but solubility is often lower, and NH signals may broaden.
- Sonicate for 30 seconds to ensure complete dissolution.
- Filter through a cotton plug into the NMR tube if any suspension remains.
- Acquisition: Run ¹H (16 scans) and ¹³C (1024 scans) at 298 K.

Protocol B: LC-MS Identification

Objective: Rapid purity check and mass confirmation.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 3.5 m, 2.1 x 50 mm).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid.[\[4\]](#)
 - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.
- Detection: UV at 254 nm and 300 nm; ESI+ Mode (Scan 100-500 m/z).
- Expected RT: ~2.5 - 3.0 min (depending on flow rate).

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